

# physical and chemical properties of 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid

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## Compound of Interest

*Compound Name:* 5-Chloro-2-(ethoxycarbonyl)phenylboronic acid

*Cat. No.:* B1451340

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An In-Depth Technical Guide to **5-Chloro-2-(ethoxycarbonyl)phenylboronic Acid**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive overview of **5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** (CAS No. 871329-55-4), a key organoboron intermediate in modern organic synthesis. The document details its physicochemical properties, outlines common synthetic strategies, and offers in-depth insights into its chemical reactivity, with a particular focus on its application in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This guide is intended for researchers, chemists, and drug development professionals, providing both fundamental knowledge and practical, field-proven protocols to effectively utilize this versatile building block in the synthesis of complex molecules for pharmaceuticals and materials science.

## Introduction

**5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** is a bifunctional organoboron compound that has emerged as a valuable reagent in synthetic chemistry.<sup>[1]</sup> Its structure, featuring a phenyl ring substituted with a boronic acid, a chloro group, and an ethoxycarbonyl group, offers a unique combination of reactivity and functionality. The boronic acid moiety is the cornerstone

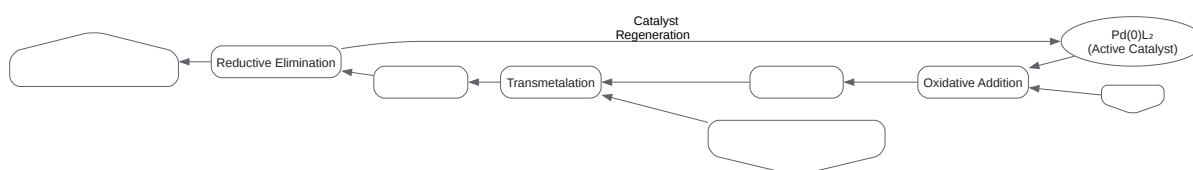
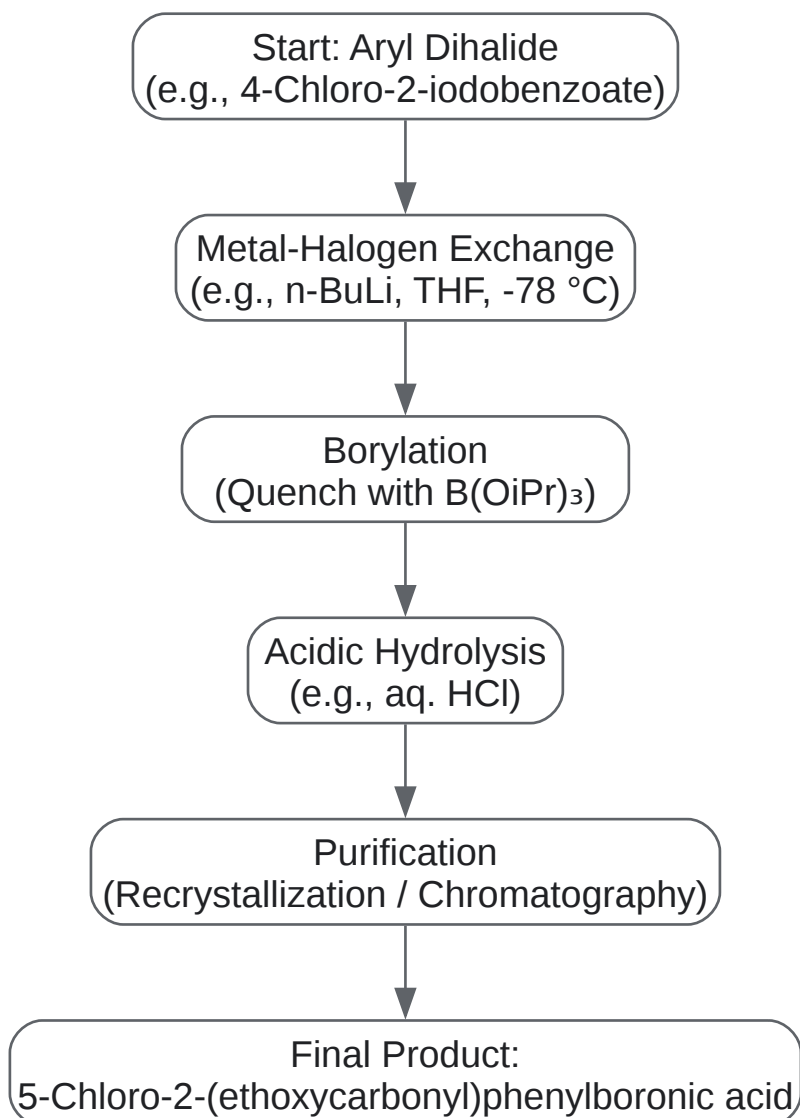
of its utility, enabling its participation in one of the most powerful carbon-carbon bond-forming reactions: the Suzuki-Miyaura coupling.<sup>[1][2]</sup>

The presence of the electron-withdrawing chloro and ethoxycarbonyl groups influences the electronic properties of the aromatic ring, affecting its reactivity in cross-coupling reactions. These functional groups also serve as handles for subsequent chemical transformations, allowing for the construction of highly complex and diverse molecular architectures. Consequently, this compound is a sought-after building block in the development of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> This guide will serve as a detailed resource covering the essential technical aspects of this important chemical entity.

## Physicochemical Properties

The physical and chemical properties of a reagent are critical for its proper handling, storage, and application in chemical reactions. **5-Chloro-2-(ethoxycarbonyl)phenylboronic acid** is typically supplied as a white to off-white solid and, like many boronic acids, is soluble in polar organic solvents.<sup>[3][4]</sup>

## Chemical Structure



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